

ammonium nonanoate water use efficiency crop yield studies

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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Ammonium Nonanoate Profile

Ammonium nonanoate is a broad-spectrum, non-systemic contact herbicide derived from pelargonic acid, which is found naturally in various foods [1] [2]. Its primary use is for the control of weeds in organic and conventional agriculture.

- **Mode of Action:** It works by disrupting plant cell membranes, leading to rapid cell death and desiccation of the contacted plant tissue [2].
- **Key Characteristics:**
 - **No Soil Activity:** It is effective only on contact and has no residual soil activity, making it suitable for use around crops without concerns about root uptake [1].
 - **Environmental Profile:** It is considered environmentally friendly, with low mammalian and bird toxicity, and it degrades rapidly in soil (with a typical degradation time of about one day) [2].

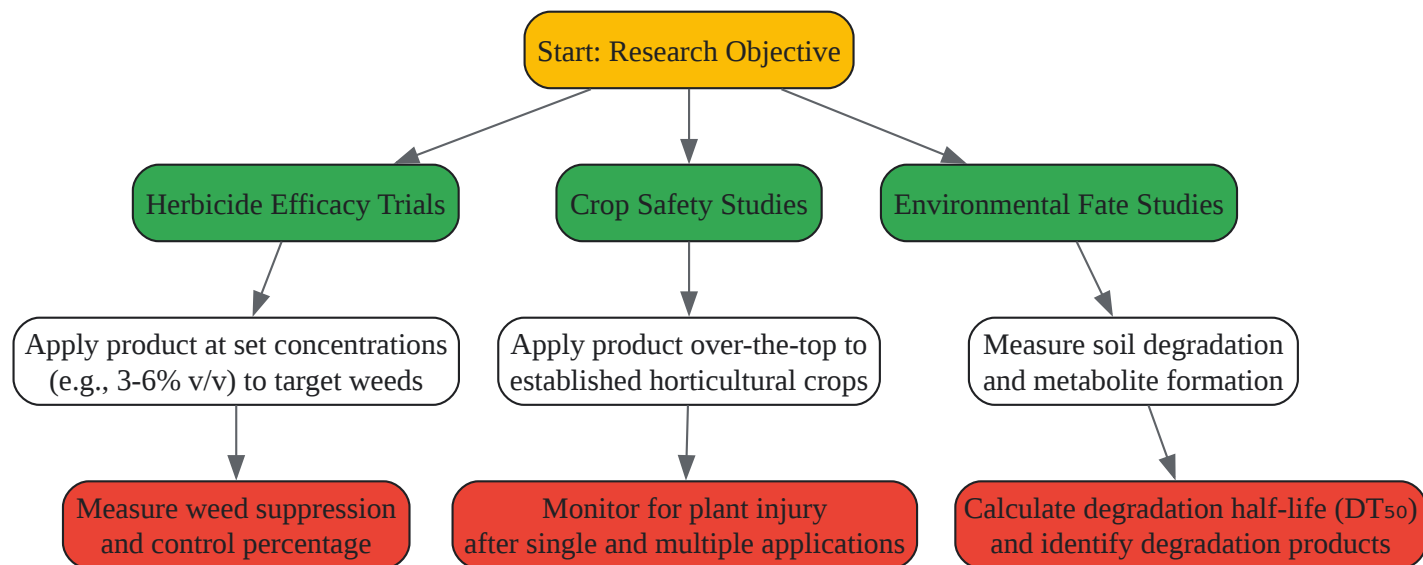
Comparative Herbicide Analysis

The table below summarizes how **ammonium nonanoate** compares with other common herbicide and fertilizer types, based on the information available in the search results. Please note that the data for "Water Use Efficiency" and "Crop Yield Impact" for **ammonium nonanoate** is not provided in the sources.

Product Type	Primary Function	Water Use Efficiency (WUE)	Crop Yield Impact	Environmental Impact
Ammonium Nonanoate	Contact herbicide [1] [2]	Information Not Available	Information Not Available	Rapid soil degradation (DT ₅₀ ~1 day); low toxicity [2].
Traditional Ammonia-based Fertilizers	Fertilizer [3]	Information Not Available	10-15% yield increase (traditional production) [3]	Medium environmental impact; significant energy use and CO ₂ emissions from production [3].
Green Ammonia-based Fertilizers	Fertilizer [3]	Improved via precision application [3]	15-20% yield increase [3]	Lower environmental impact; reduced emissions through renewable energy use [3].
Traditional Non-Ammonia Fertilizers	Fertilizer [3]	Information Not Available	5-10% yield increase [3]	High environmental impact [3].

Experimental Protocols in Research

The search results refer to studies that typically follow standardized protocols to evaluate the properties of **ammonium nonanoate**. Here is a generalized workflow for the key types of experiments cited:



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Key Experimental Details:

- **Application Rates:** In crop safety studies, **ammonium nonanoate** is often tested at concentrations of 3% and 6% volume per volume (v/v) to assess potential for causing crop injury [4].
- **Efficacy Assessment:** Research involves broadcast applications for broad-spectrum weed control, with efficacy measured by the suppression and control of target weeds [5] [2].

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References

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